

empagliflozin co-processed excipients compatibility

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Empagliflozin

CAS No.: 864070-44-0

Cat. No.: S548751

[Get Quote](#)

Empagliflozin Excipient Compatibility at a Glance

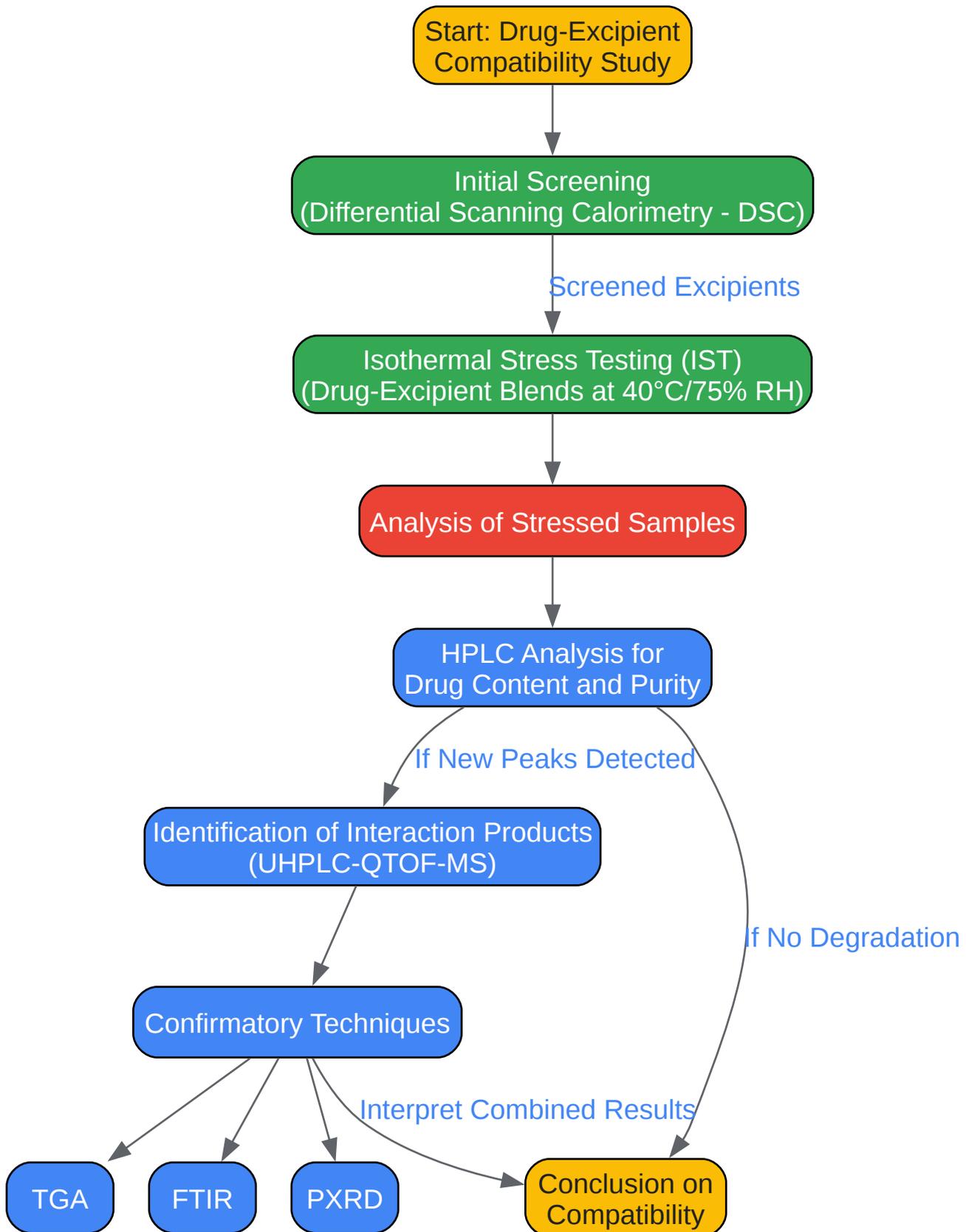
The table below summarizes findings from a systematic drug-excipient compatibility assessment. **Macrogol (polyethylene glycol)** was identified as having a **plausible interaction** with **empagliflozin**, while the other excipients listed were found to be compatible [1] [2].

Excipient Name	Functional Category	Compatibility with Empagliflozin
Macrogol (Polyethylene Glycol)	Binder/Solubilizer	Incompatible (showed additional peaks in HPLC) [1]
Mannitol	Diluent	Compatible [1]
Microcrystalline Cellulose	Diluent	Compatible [1]
Povidone (Polyvinylpyrrolidone, PVP)	Binder	Compatible [1]
Crospovidone	Disintegrant	Compatible [1]
Sodium Starch Glycolate	Disintegrant	Compatible [1]

Excipient Name	Functional Category	Compatibility with Empagliflozin
Magnesium Stearate	Lubricant	Compatible [1]
Colloidal Silicon Dioxide	Glidant	Compatible [1]
Hydroxypropyl Methylcellulose (HPMC)	Binder/Coating	Compatible [1]
Talc	Anti-adherent	Compatible [1]
Lactose	Diluent	Compatible [1]

Experimental Protocol for Compatibility Assessment

The following diagram outlines the experimental workflow used in the key study to assess excipient compatibility. This methodology can serve as a robust protocol for your own experiments [1].



[Click to download full resolution via product page](#)

Key Experimental Details [1]:

- **Isothermal Stress Testing (IST):** Drug-excipient mixtures were prepared and stressed under accelerated conditions (e.g., **40°C and 75% relative humidity**) for up to **two and a half months**.
- **HPLC Analysis:** Used to monitor the drug content and check for the appearance of any new peaks indicating degradation or interaction products.
- **UHPLC-QTOF-MS:** Employed to separate and definitively identify the chemical structure of any interaction products found during HPLC screening.
- **Supporting Techniques:** Thermogravimetric Analysis (TGA), Fourier-Transform Infrared Spectroscopy (FTIR), and X-ray Powder Diffraction (PXRD) were used to support the interpretation of results from DSC and IST.

Frequently Asked Questions

Q1: What is the primary concern when formulating empagliflozin solid dosage forms? The key identified risk is interaction with **macrogol (polyethylene glycol)**. The study found additional peaks in HPLC chromatograms for **empagliflozin**-macrogol mixtures after storage, indicating the formation of interaction products. It is recommended to avoid macrogol or conduct thorough long-term stability studies if its use is unavoidable [1].

Q2: Which lubricant is recommended for use with empagliflozin? According to the compatibility study, **magnesium stearate** has been shown to be compatible with **empagliflozin** and is a suitable choice for a lubricant in solid dosage forms [1]. Patent literature also supports its use [3].

Troubleshooting Guide for formulation development

- **Observed Issue:** A decrease in assay value or the appearance of new, unknown peaks during HPLC analysis of a stability sample.
- **Investigation Steps:**
 - **Review Formulation:** First, check the list of excipients used. The presence of **macrogol** is a primary suspect.
 - **Confirm with IST:** Re-create the drug-excipient blend with macrogol and subject it to Isothermal Stress Testing (IST) as per the protocol above.
 - **Characterize Impurities:** Use **UHPLC-QTOF-MS** to identify the molecular weight and structure of the new peaks, confirming an interaction.
- **Proposed Solution:** Replace macrogol with an alternative compatible binder or solubilizer.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Update on compatibility assessment of empagliflozin with ... [pubmed.ncbi.nlm.nih.gov]
2. Update on compatibility assessment of empagliflozin with ... [semanticscholar.org]
3. Pharmaceutical compositions of empagliflozin [patents.google.com]

To cite this document: Smolecule. [empagliflozin co-processed excipients compatibility]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548751#empagliflozin-co-processed-excipients-compatibility>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com